

# 6-Methoxy-2-nitropyridin-3-amine discovery and history

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## Compound of Interest

Compound Name: 6-Methoxy-2-nitropyridin-3-amine

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## 6-Methoxy-2-nitropyridin-3-amine: A Technical Guide

An In-depth Examination of the Synthesis, Properties, and Applications of a Key Pyridine Derivative

This technical guide provides a comprehensive overview of **6-Methoxy-2-nitropyridin-3-amine** and its closely related, more prominently documented isomer, 2-Amino-6-methoxy-3-nitropyridine. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis. It details the discovery, synthesis, and applications of these compounds, presenting data in a structured format with detailed experimental protocols and visual diagrams to elucidate key processes.

## Introduction and Discovery

**6-Methoxy-2-nitropyridin-3-amine**, with CAS number 85868-32-2, is a substituted pyridine derivative.<sup>[1]</sup> However, a significant body of scientific literature focuses on its isomer, 2-Amino-6-methoxy-3-nitropyridine (CAS 73896-36-3), also known as 6-methoxy-3-nitropyridin-2-amine.<sup>[2][3][4]</sup> This latter compound is a versatile intermediate in the synthesis of various biologically active molecules.<sup>[5]</sup> Its structure, featuring a pyridine ring functionalized with methoxy, amino, and nitro groups, makes it a valuable building block in medicinal chemistry and material science.<sup>[2][5]</sup> The presence of these functional groups allows for a variety of chemical transformations, enabling the creation of more complex molecules.<sup>[2]</sup>

## Physicochemical Properties and Data

The properties of 2-Amino-6-methoxy-3-nitropyridine have been well-characterized. Below is a summary of its key quantitative data.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>7</sub> N <sub>3</sub> O <sub>3</sub>	[2]
Molecular Weight	169.14 g/mol	[3][4]
CAS Number	73896-36-3	[2]
Melting Point	167°-169°C	[6]
HPLC Purity	99.0%	[6]
Appearance	Light yellow to Yellow to Green powder to crystal	[2]

## Synthesis and Experimental Protocols

The synthesis of 2-Amino-6-methoxy-3-nitropyridine is well-documented, with a common method involving the methoxylation of 2-amino-6-chloro-3-nitropyridine.[6][7] A detailed experimental protocol for this synthesis is provided below.

### Synthesis of 2-Amino-6-methoxy-3-nitropyridine

This procedure details the synthesis of 2-amino-6-methoxy-3-nitropyridine from 2-amino-6-chloro-3-nitropyridine.[6]

Materials:

- Sodium methoxide (7.78 g, 0.144 mol)
- Methanol (50.0 mL)
- 2-Amino-6-chloro-3-nitropyridine (25.0 g, 0.144 mol)
- Water

#### Procedure:

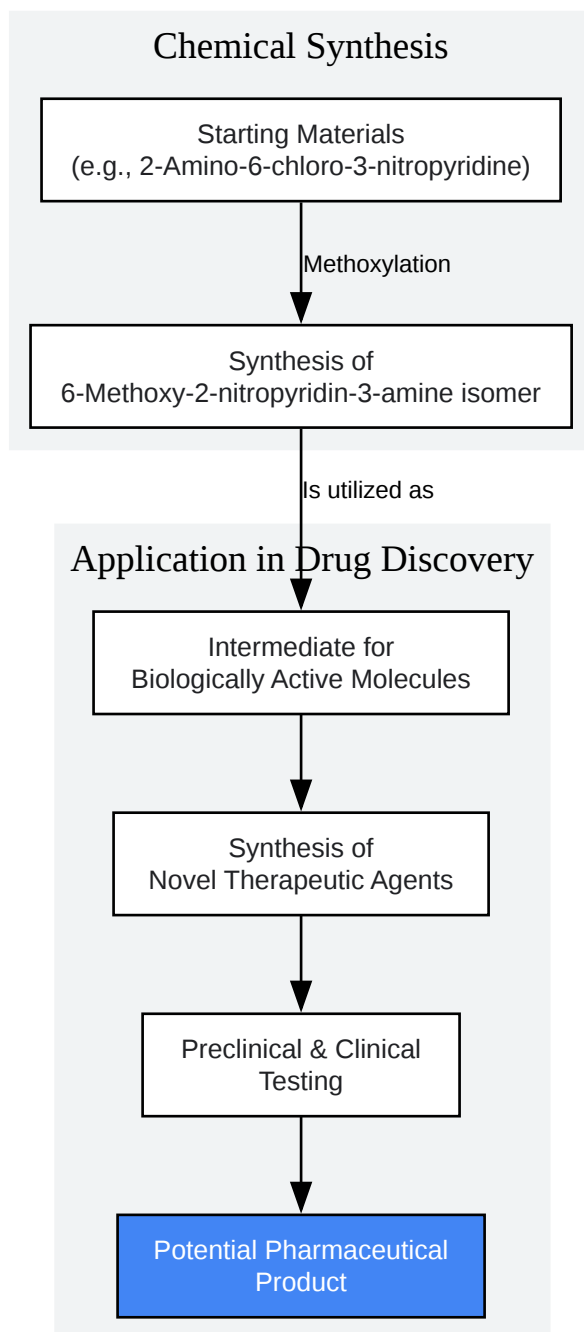
- A mixture of sodium methoxide and methanol is prepared and cooled to 15°C.[6]
- 2-Amino-6-chloro-3-nitropyridine is slowly added to the cooled solution while maintaining the temperature at 15°C.[6]
- The reaction mixture is then heated to 25°-30°C and stirred continuously for 4-5 hours.[6]
- The progress of the reaction is monitored by thin-layer chromatography (TLC).[6]
- Upon completion, the reaction mixture is slowly poured into water, causing the product to precipitate.[6]
- The precipitate is collected by filtration and washed with water.[6]
- The solid is then dried to yield the final product, 2-amino-6-methoxy-3-nitropyridine.[6]

#### Results:

- Yield: 21.0 g (86.5%)[6]
- Purity (HPLC): 99.0%[6]
- <sup>1</sup>H-NMR (CDCl<sub>3</sub>): δ 3.89 ppm (s, 3H, OCH<sub>3</sub>), 6.14-6.16 ppm (d, 1H), 8.24-8.27 ppm (d, 1H), 8.16 ppm (s, 2H, -NH<sub>2</sub>)[6]

## Multi-step Synthesis Pathway

A broader synthetic pathway for producing 2,3-diamino-6-methoxypyridine, which uses 2-amino-6-methoxy-3-nitropyridine as a key intermediate, is outlined in a patent.[7] This process begins with the nitration of 2,6-dichloropyridine.



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